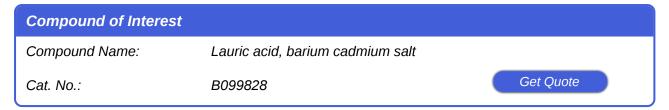


# Technical Guide on the Safe Handling of Lauric Acid, Barium Cadmium Salt

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety information for **Lauric acid, barium cadmium salt** (CAS No. 15337-60-7). Due to the significant hazards associated with this compound, particularly due to its cadmium content, strict adherence to safety protocols is imperative. This guide synthesizes available data to inform on its properties, hazards, and safe handling procedures.

### **Chemical Identification and Physical Properties**

**Lauric acid, barium cadmium salt**, also known as Barium cadmium laurate, is a metal salt of a medium-chain fatty acid.[1] Its primary hazards are associated with the presence of barium and, more significantly, cadmium, which is a known carcinogen and reproductive toxin.

Table 1: Physical and Chemical Properties



Property	Value	Source
CAS Number	15337-60-7	[1]
Molecular Formula	C12H24BaCdO2	PubChem
Molecular Weight	450.06 g/mol	[1]
Synonyms	Barium cadmium laurate, Dodecanoic acid, barium cadmium salt	[1]
Appearance	Data not available (expected to be a solid)	-
Solubility	Data not available	-

#### **Hazard Identification and Classification**

This substance is classified as highly hazardous. The primary health concerns are driven by the cadmium component.

Table 2: GHS Hazard Classification



Hazard Class	Category	Hazard Statement	
Acute Toxicity, Oral	3	H301: Toxic if swallowed	
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	
Acute Toxicity, Inhalation	1	H330: Fatal if inhaled	
Germ Cell Mutagenicity	1B	H340: May cause genetic defects	
Carcinogenicity	1B	H350: May cause cancer	
Reproductive Toxicity	1B	H360FD: May damage fertility.  May damage the unborn child.	
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs through prolonged or repeated exposure	

Source: PubChem

Warning: This substance is a known human carcinogen and can cause genetic defects and reproductive harm.[2] All contact should be minimized, and appropriate personal protective equipment must be worn at all times.

## **Toxicological Information**

The toxicity of **Lauric acid, barium cadmium salt** is primarily attributed to the cadmium ion.[3] Chronic exposure to low levels of cadmium can lead to a build-up in the kidneys and cause kidney disease. It is also associated with an increased risk of lung and prostate cancer.[3]

Table 3: Toxicological Data (for soluble Cadmium salts)



Endpoint	Value	Species	Route	Source
LD50	107-327 mg/kg bw	Rat	Oral	[3]
Exposure Limit (TWA)	0.01 mg/m³	Human	Inhalation	[3]

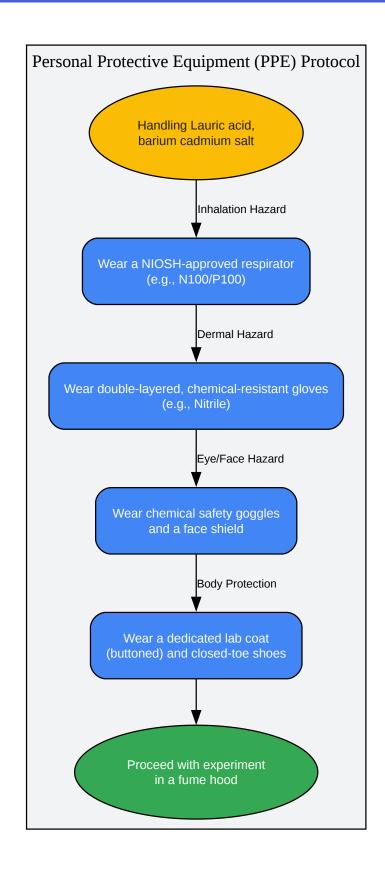
Note: Data is for soluble cadmium salts and should be considered indicative for **Lauric acid**, **barium cadmium salt**.

### **Experimental Protocols and Safe Handling**

Due to the high toxicity of this compound, all work should be conducted in a designated area, preferably within a certified chemical fume hood to avoid inhalation of any dust or aerosols.

A comprehensive PPE plan is mandatory when handling this substance.





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Caption: Required Personal Protective Equipment workflow.



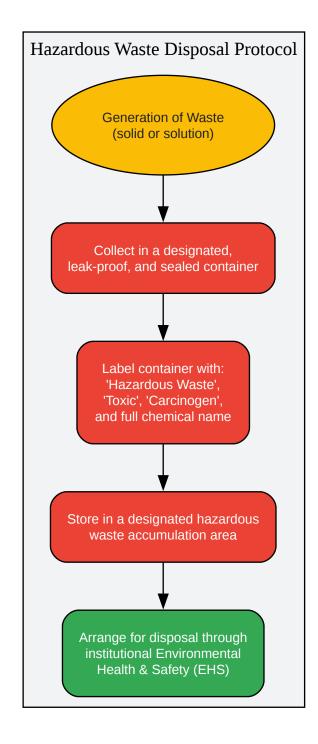
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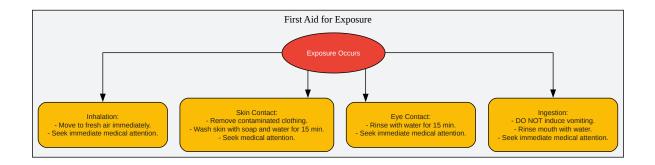
Store in a cool, dry, well-ventilated area away from incompatible materials. The container must be tightly sealed and clearly labeled with the chemical name and all relevant hazard warnings.

All waste containing **Lauric acid, barium cadmium salt** must be treated as hazardous waste. [4]

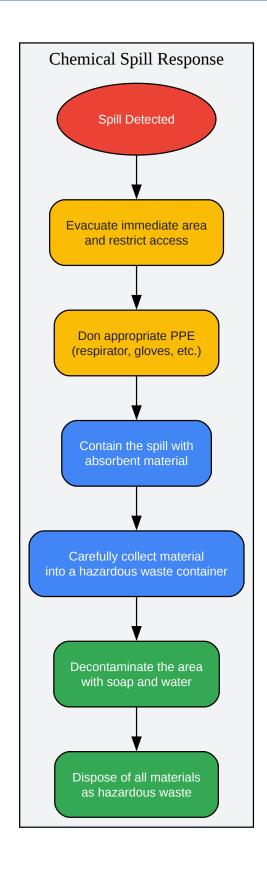












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